



UNC0631: In Vitro Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	UNC 0631	
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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the in vitro use of UNC0631, a potent and selective inhibitor of the G9a and GLP histone methyltransferases.

UNC0631 is a valuable chemical probe for investigating the biological roles of G9a (also known as EHMT2) and GLP (also known as EHMT1). These enzymes are responsible for the monoand dimethylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2), epigenetic marks associated with transcriptional repression.[1][2] Dysregulation of G9a/GLP activity has been implicated in various diseases, including cancer.[2] This document summarizes key in vitro data and provides standardized protocols for the effective use of UNC0631 in cell-based assays.

Data Presentation

Enzymatic Inhibition

Target	IC50 (nM)	Assay Type
G9a	4	Biochemical Assay[3][4]
GLP	19	SAHH-coupled assay[1]

Cellular Activity: H3K9me2 Reduction

The half-maximal inhibitory concentration (IC50) for the reduction of cellular H3K9 dimethylation levels has been determined in various cell lines using In-Cell Western (ICW) assays.[3][5]



Cell Line	IC50 (nM) for H3K9me2 Reduction
MDA-MB-231 (Breast Cancer)	25[3][5]
MCF7 (Breast Cancer)	18[3][5]
PC3 (Prostate Cancer)	26[3][5]
22RV1 (Prostate Cancer)	24[3][5]
HCT116 wt (Colon Cancer)	51[3][5]
HCT116 p53-/- (Colon Cancer)	72[3][5]
IMR90 (Normal Fibroblast)	46[3][5]

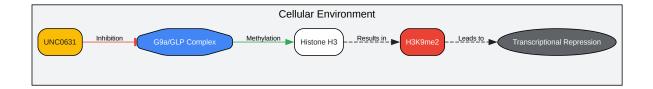
Cellular Viability

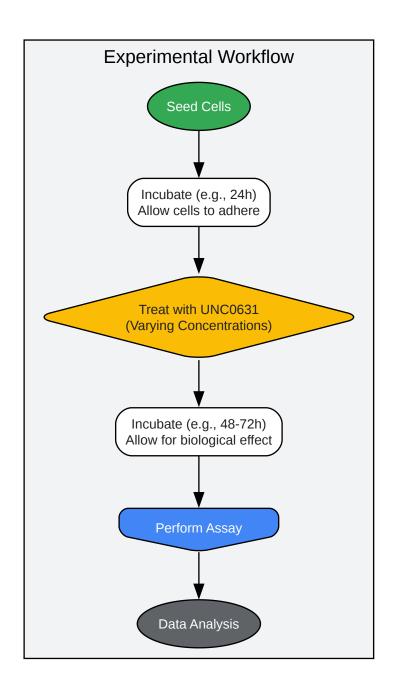
The cytotoxic effects of UNC0631 have been assessed in cell viability assays, such as the MTT assay. It is important to note the separation between the concentrations required for functional activity (H3K9me2 reduction) and those causing cytotoxicity.

Cell Line	Cytotoxicity IC50 (µM)	Assay Type
MDA-MB-231	2.8	MTT Assay[5]

Signaling Pathway and Experimental Workflows UNC0631 Mechanism of Action







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